

An In-Depth Technical Guide to the Solubility of Lead Styphnate

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Compound of Interest

Compound Name: Lead styphnate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **lead styphnate** in water and various organic solvents. The information is curated for professionals in research and development who require precise data and methodologies for handling this energetic material.

Core Data Presentation: Solubility of Lead Styphnate

Lead styphnate (lead 2,4,6-trinitroresorcinate) is a primary explosive known for its low solubility in water and most common organic solvents.^{[1][2]} This property is critical for its synthesis, handling, and application in detonator compositions. The following table summarizes the available quantitative solubility data for **lead styphnate**.

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)	Reference
Water (cold)	25	0.08	[1]
Water (hot)	Not Specified	0.84	[1]
Acetone	25	6.0	[1]
Methanol	Not Specified	Slightly soluble	[3]

It is consistently reported that **lead styphnate** is "practically insoluble in most organic solvents."^[4] While qualitative statements indicate it is more soluble in acetone and methyl alcohol, precise quantitative data for a broader range of organic solvents remains limited in publicly available literature.^[2]

Experimental Protocols for Solubility Determination

While a standardized, publicly available protocol specifically for **lead styphnate** solubility is not documented, a robust experimental procedure can be constructed based on established methods for energetic materials and analytical chemistry. The following protocol outlines a comprehensive approach to determine the solubility of **lead styphnate**.

Materials and Equipment

- **Lead Styphnate:** High purity, characterized material.
- **Solvents:** HPLC-grade water, methanol, acetone, ethanol, and other relevant organic solvents.
- **Analytical Balance:** Readable to at least 0.1 mg.
- **Constant Temperature Bath/Shaker:** Capable of maintaining a stable temperature (e.g., 25 °C ± 0.1 °C).
- **Filtration System:** Syringe filters (e.g., 0.22 µm PTFE) or vacuum filtration with appropriate filter paper.
- **Volumetric Glassware:** Calibrated flasks and pipettes.
- **Analytical Instrumentation:**
 - Atomic Absorption Spectrometer (AAS) with a lead hollow cathode lamp.
 - UV-Vis Spectrophotometer.
 - High-Performance Liquid Chromatograph (HPLC) with a suitable detector (e.g., UV-Vis or Charged Aerosol Detector).

Experimental Procedure: Isothermal Saturation Method

- **Sample Preparation:** Accurately weigh an excess amount of **lead styphnate** and add it to a known volume of the desired solvent in a sealed container. The excess solid is crucial to ensure saturation.
- **Equilibration:** Place the sealed containers in a constant temperature shaker bath. Agitate the samples for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved **lead styphnate**.
- **Phase Separation:** After equilibration, allow the samples to settle. Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the equilibration temperature to avoid precipitation. Immediately filter the solution using a syringe filter to remove any suspended solid particles.
- **Sample Dilution:** Accurately dilute the filtered, saturated solution with the appropriate solvent to a concentration within the calibrated range of the chosen analytical instrument.
- **Quantification:** Analyze the diluted samples using one of the following analytical methods:
 - **Atomic Absorption Spectroscopy (AAS):**
 - **Principle:** Measures the absorption of light by free lead atoms in the gaseous state.^[5]
 - **Procedure:** Prepare a series of standard solutions of a soluble lead salt (e.g., lead nitrate) of known concentrations.^{[6][7]} Aspirate the standards and the diluted sample solutions into the AAS instrument and measure the absorbance at the characteristic wavelength for lead (283.3 nm).^[3] Construct a calibration curve and determine the concentration of lead in the sample.
 - **UV-Vis Spectrophotometry:**
 - **Principle:** The styphnate ion exhibits strong absorbance in the UV-Vis region.
 - **Procedure:** Prepare standard solutions of a soluble styphnate salt (e.g., sodium styphnate) or dissolve a known mass of **lead styphnate** in a suitable solvent (e.g., acetone) to create standards. Determine the wavelength of maximum absorbance

(λ_{max}).^[8] Measure the absorbance of the standards and the diluted sample solutions at λ_{max} .^[9] Use the calibration curve to determine the concentration of the styphnate ion.

- High-Performance Liquid Chromatography (HPLC):

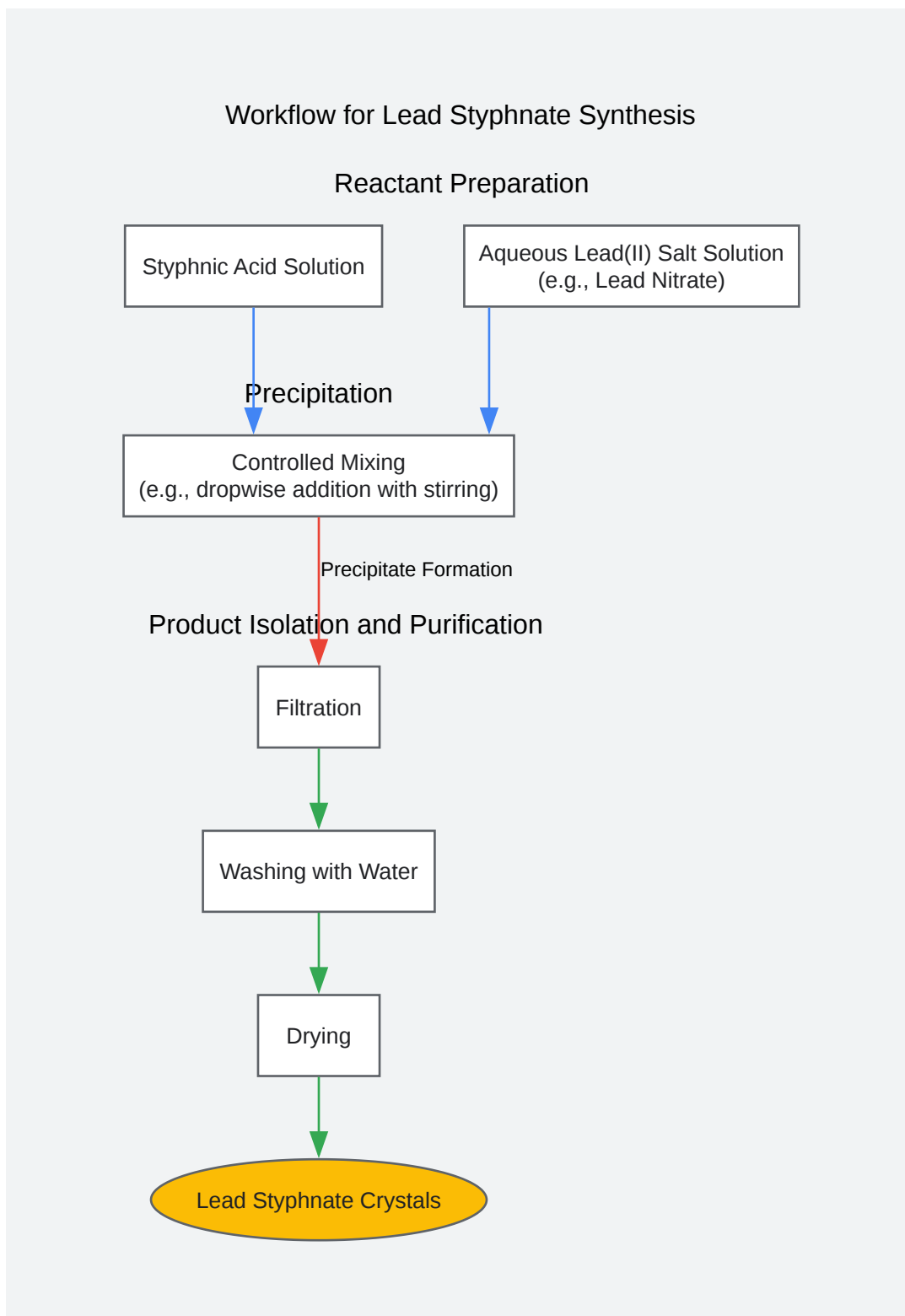
- Principle: Separates the styphnate ion from other components, followed by quantification.
- Procedure: Develop a suitable HPLC method, likely using a reversed-phase column and a mobile phase of buffered acetonitrile or methanol.^[10] Inject standard solutions of a styphnate salt and the diluted sample solutions.^[11] The concentration is determined by comparing the peak area of the sample to a calibration curve generated from the standards.^[12]

- Calculation of Solubility: From the determined concentration of lead or styphnate in the diluted solution, calculate the original concentration in the saturated solution and express the solubility in g/100 g of solvent.

Mandatory Visualizations

Synthesis of Lead Styphnate Workflow

The following diagram illustrates a typical workflow for the synthesis of **lead styphnate** via the reaction of a soluble lead salt with styphnic acid.

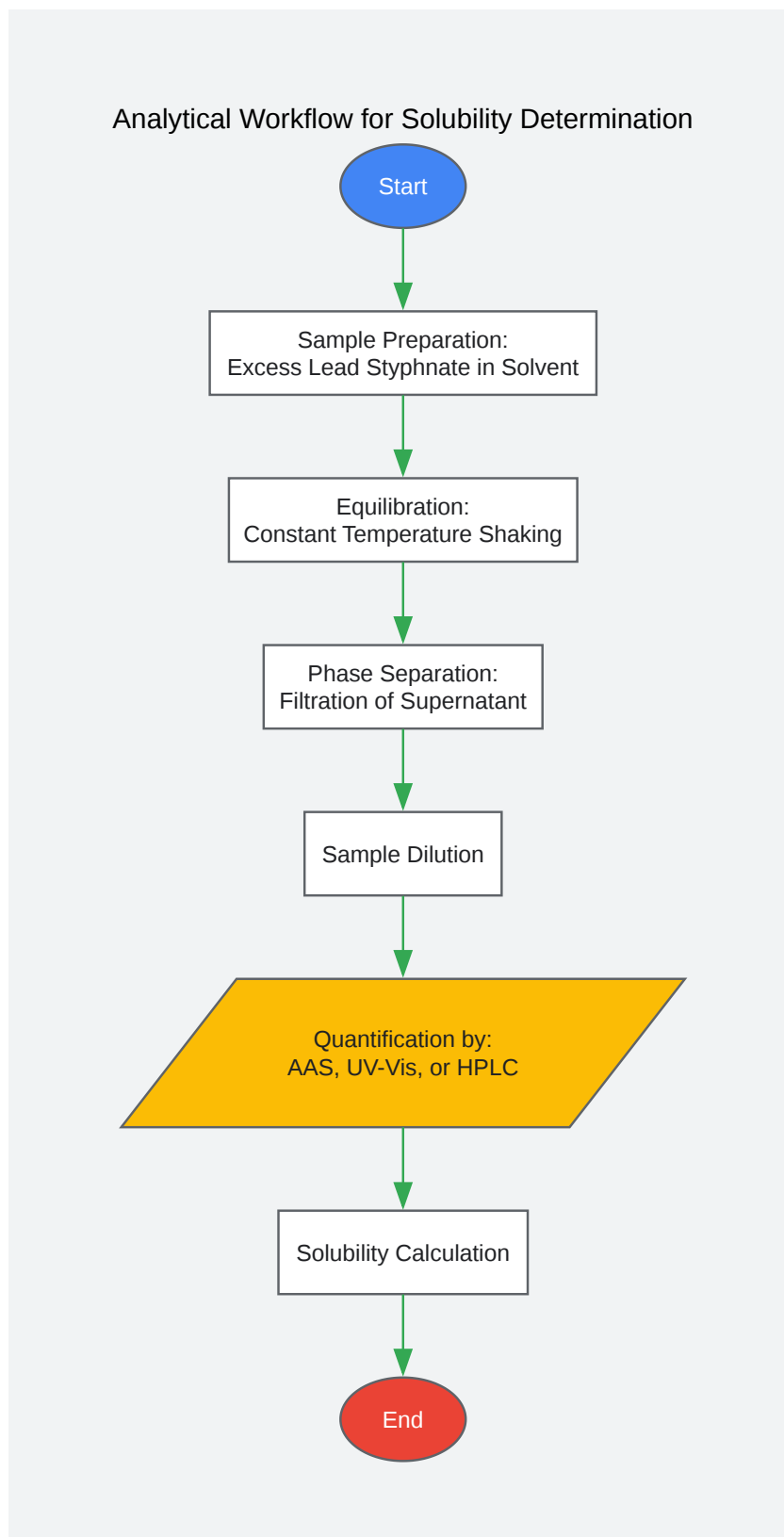


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Caption: A simplified workflow for the synthesis of **lead styphnate**.

Analytical Workflow for Solubility Determination

This diagram outlines the logical steps involved in the experimental determination of **lead styphnate** solubility.



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Caption: A logical workflow for the experimental determination of solubility.

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